

# 3-Hydroxypropanethioamide CAS number and molecular formula

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## Compound of Interest

Compound Name: 3-Hydroxypropanethioamide

Cat. No.: B15324363

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## An In-depth Technical Guide to 3-Hydroxypropanethioamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Hydroxypropanethioamide**, including its chemical properties, synthesis, and potential applications in research and drug development.

## Core Chemical Information

CAS Number: 92596-40-2

Molecular Formula:  $C_3H_7NOS$

## Physicochemical Properties

Property	Value
Molecular Weight	105.14 g/mol
Appearance	White to off-white solid (predicted)
Boiling Point	Not available
Melting Point	Not available
Solubility	Soluble in water and polar organic solvents (predicted)

# Synthesis of 3-Hydroxypropanethioamide

While a specific, detailed experimental protocol for the synthesis of **3-Hydroxypropanethioamide** is not readily available in published literature, a general and robust method for the synthesis of primary thioamides from nitriles can be adapted. The following protocol is based on the reaction of a nitrile with a sulfide source.

## Experimental Protocol: Synthesis from 3-Hydroxypropionitrile

This procedure is a generalized method and may require optimization for **3-Hydroxypropanethioamide**.

Materials:

- 3-Hydroxypropionitrile
- Sodium hydrosulfide (NaSH) or Hydrogen sulfide (H<sub>2</sub>S) gas
- Pyridine or Triethylamine (as a basic catalyst)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) (as solvent)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a well-ventilated fume hood, dissolve 3-hydroxypropionitrile (1 equivalent) in the chosen solvent (e.g., DCM or THF).

- Add the basic catalyst (e.g., pyridine or triethylamine, 1.2 equivalents).
- Cool the mixture to 0°C using an ice bath.
- Slowly bubble hydrogen sulfide gas through the solution or add sodium hydrosulfide (1.2 equivalents) portion-wise.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding 1M HCl solution until the mixture is acidic.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel.

## Potential Biological and Pharmacological Significance

Thioamides are a class of compounds with significant interest in medicinal chemistry due to their diverse biological activities.<sup>[1][2]</sup> While specific data for **3-Hydroxypropanethioamide** is limited, the thioamide functional group is a key feature in several approved drugs and investigational compounds.

## Potential Applications in Drug Discovery:

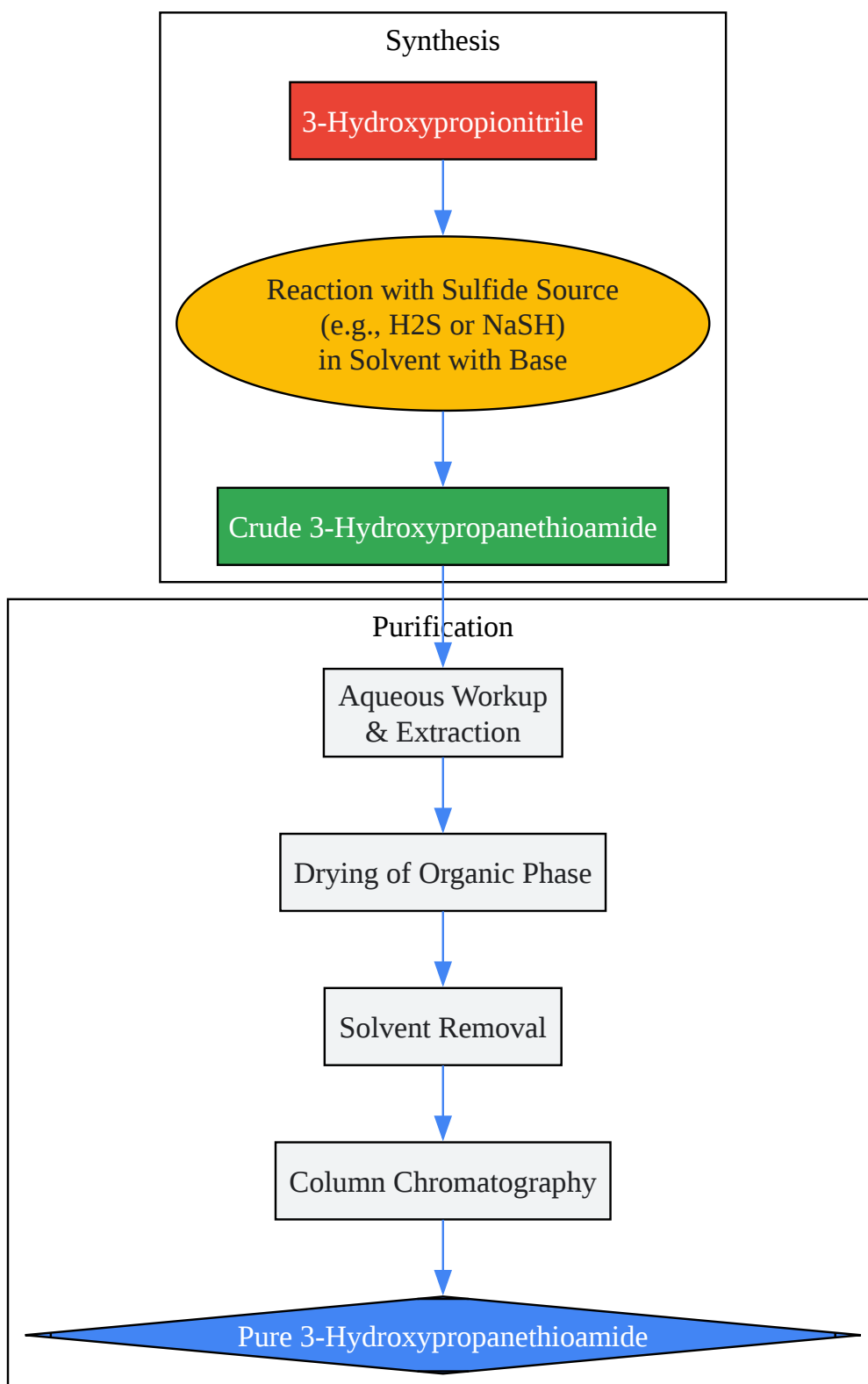
- **Antimicrobial Agents:** Thioamides are known to exhibit antibacterial and antifungal properties.<sup>[1]</sup>
- **Anticancer Agents:** Some thioamide-containing molecules have demonstrated cytotoxic effects against various cancer cell lines.<sup>[2]</sup>

- Enzyme Inhibitors: The thioamide group can act as a bioisostere of the amide bond, potentially leading to improved potency and pharmacokinetic properties in enzyme inhibitors.
- Prodrugs: The unique chemical properties of thioamides can be exploited in the design of prodrugs that release an active pharmacological agent under specific physiological conditions.

## Visualizations

### Generalized Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **3-Hydroxypropanethioamide** from its corresponding nitrile.

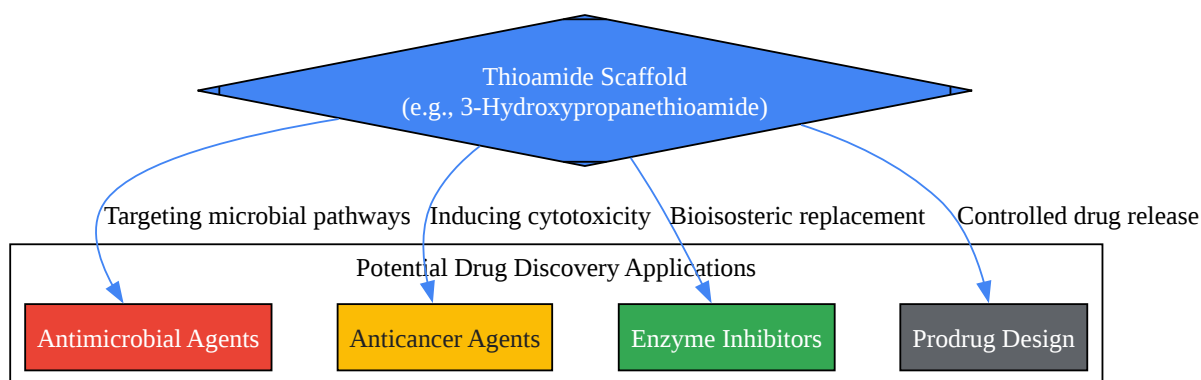


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Caption: Generalized workflow for the synthesis and purification of **3-Hydroxypropanethioamide**.

## Potential Roles of Thioamides in Drug Discovery

This diagram illustrates the potential applications of thioamide-containing compounds in the drug discovery process.



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## References

- 1. Thioamides in Medicinal Chemistry and as Small Molecule Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Thioamides in medicinal chemistry and as small molecule therapeutic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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